

Allyl Methyl Disulfide-d3: A Technical Safety and Handling Guide for Researchers

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Compound of Interest

Compound Name: Allyl methyl disulfide-d3

Cat. No.: B12374138

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For Researchers, Scientists, and Drug Development Professionals

This guide provides a comprehensive overview of the safety data and handling precautions for **Allyl methyl disulfide-d3**. The information presented is primarily based on the data available for the non-deuterated analogue, Allyl methyl disulfide (CAS: 2179-58-0), and should be applied with the understanding that while isotopic labeling with deuterium is not expected to significantly alter the chemical reactivity or toxicity, it is crucial to handle all chemicals with care in a laboratory setting.

Chemical Identification and Properties

Allyl methyl disulfide-d3 is the deuterated form of allyl methyl disulfide, a naturally occurring organosulfur compound found in plants of the *Allium* genus.^[1] It is primarily used in research settings as a tracer or an internal standard for quantitative analysis.^[2]

Table 1: Physical and Chemical Properties of Allyl Methyl Disulfide

Property	Value	Source
Molecular Formula	C4H8S2	[1]
Molecular Weight	120.2 g/mol	[1]
Appearance	Colorless to pale yellow liquid	[1][3]
Boiling Point	30-33 °C @ 20 mm Hg	[1][3]
Flash Point	35 °C (95 °F)	[3][4]
Solubility	Not miscible or difficult to mix with water	[4]

Hazard Identification and Classification

Allyl methyl disulfide is classified as a flammable liquid and may cause irritation upon contact.

[1][5]

Table 2: GHS Hazard Classification

Hazard Class	Category	Hazard Statement
Flammable liquids	2/3	H225: Highly flammable liquid and vapor / H226: Flammable liquid and vapor[1]
Acute toxicity, oral	4	H302: Harmful if swallowed[1]
Skin corrosion/irritation	2	H315: Causes skin irritation[1][5]
Serious eye damage/eye irritation	2A	H319: Causes serious eye irritation[1][5]
Specific target organ toxicity - single exposure (respiratory tract irritation)	3	H335: May cause respiratory irritation[1]

Signal Word: Warning[4]

Handling and Storage Protocols

Proper handling and storage are critical to ensure safety in the laboratory.

Personal Protective Equipment (PPE)

A risk assessment should be conducted before handling, but the following PPE is generally recommended:

- Eye/Face Protection: Wear safety glasses with side-shields or chemical goggles.[6]
- Skin Protection: Wear protective gloves (e.g., nitrile) and a lab coat.[5][6]
- Respiratory Protection: Use in a well-ventilated area or under a chemical fume hood.[5] If ventilation is inadequate, a respirator may be necessary.[4]

Safe Handling Practices

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Storage Conditions

Store in a tightly closed container in a cool, dry, and well-ventilated place away from heat, sparks, open flames, and strong oxidizing agents.[5] The recommended storage temperature is typically between 2-8°C.

Emergency Procedures

First Aid Measures

Table 3: First Aid Procedures

Exposure Route	Procedure
Inhalation	Move to fresh air. Seek medical attention if symptoms persist.[5]
Skin Contact	Remove contaminated clothing. Wash skin with plenty of soap and water. Seek medical advice if irritation persists.[5]
Eye Contact	Rinse cautiously with water for several minutes. Remove contact lenses if present and easy to do. Continue rinsing. Seek medical attention if irritation persists.[5]
Ingestion	Rinse mouth. Do NOT induce vomiting. Seek immediate medical advice.[5]

Accidental Release Measures

In the event of a spill, ensure the area is well-ventilated and eliminate all ignition sources. Absorb the spill with an inert material (e.g., sand, earth) and collect it in a suitable container for disposal.[5]

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Fire-Fighting Measures

Allyl methyl disulfide is a flammable liquid.[4] In case of fire, use water spray, foam, dry chemical, or carbon dioxide as extinguishing media.[5] Firefighters should wear self-contained breathing apparatus and full protective gear.[5]

Toxicological Information

Based on the data for the non-deuterated compound, allyl methyl disulfide is harmful if swallowed and causes skin and eye irritation.[1][5] The toxicological properties of the deuterated form have not been fully investigated.

Disposal Considerations

Dispose of contents and container in accordance with local, regional, national, and international regulations.^[4] Chemical waste generators must determine whether a discarded chemical is classified as a hazardous waste.

This technical guide is intended to provide essential safety information. Always refer to the specific Safety Data Sheet (SDS) provided by the supplier and consult with your institution's environmental health and safety department for guidance.

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